

# A Technical Guide to the Safety and Handling of Tetradecanedioic Acid

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## Compound of Interest

Compound Name: *Tetradecanedioate*

Cat. No.: *B1240563*

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This document provides a comprehensive overview of the safety and handling guidelines for tetradecanedioic acid (CAS No: 821-38-5). The information is compiled from multiple safety data sheets (SDS) and chemical databases to ensure a thorough understanding for professionals working with this substance. This guide covers hazard identification, protective measures, emergency procedures, and toxicological data to promote safe laboratory practices.

## Hazard Identification and Classification

Tetradecanedioic acid is an alpha,omega-dicarboxylic acid.<sup>[1]</sup> While some suppliers do not classify it as hazardous under GHS criteria, others identify it as causing skin and eye irritation.<sup>[2][3][4]</sup> One supplier classifies it as causing serious eye damage.<sup>[5]</sup> Given the conflicting classifications, it is prudent to handle this chemical with care, assuming it presents a potential hazard.

The GHS classification information is summarized below.

Table 1: GHS Hazard Classification

Category	Pictogram	Signal Word	Hazard Statements	Precautionary Statements
Hazard Identification	GHS05, GHS07	Warning / Danger	H302: Harmful if swallowed[6] H315: Causes skin irritation[3] [6]H318/H319: Causes serious eye damage/irritation[3][5][6] H335: May cause respiratory irritation[6]	P261: Avoid breathing dust[6] P264: Wash hands thoroughly after handling[3] [6]P270: Do not eat, drink or smoke when using this product[6] P280: Wear protective gloves/eye protection/face protection[3][6]

## Physical and Chemical Properties

Understanding the physical and chemical properties of tetradecanedioic acid is essential for its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value	Source(s)
Chemical Formula	$C_{14}H_{26}O_4$	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	258.35 g/mol	<a href="#">[5]</a>
CAS Number	821-38-5	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Appearance	White to almost white powder or crystal	<a href="#">[3]</a> <a href="#">[5]</a>
Melting Point	124-127 °C	<a href="#">[1]</a> <a href="#">[5]</a>
Solubility	Slightly soluble in water. <a href="#">[1]</a> Soluble in DMSO (52 mg/mL). <a href="#">[8]</a>	
Synonyms	1,12-Dodecanedicarboxylic acid	<a href="#">[2]</a> <a href="#">[3]</a>

## Safe Handling and Storage Procedures

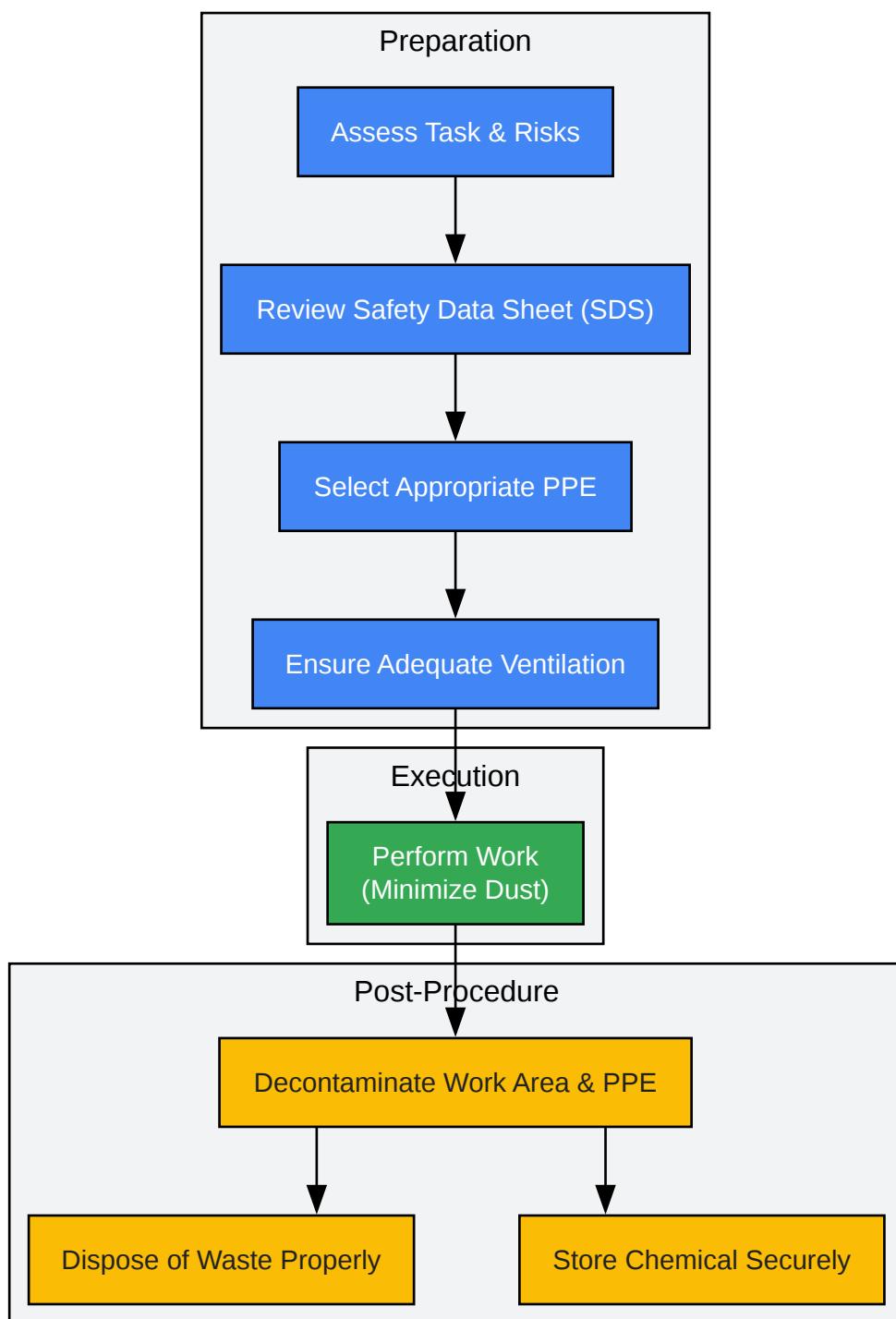
Adherence to proper handling and storage protocols is critical to minimize exposure and ensure laboratory safety.

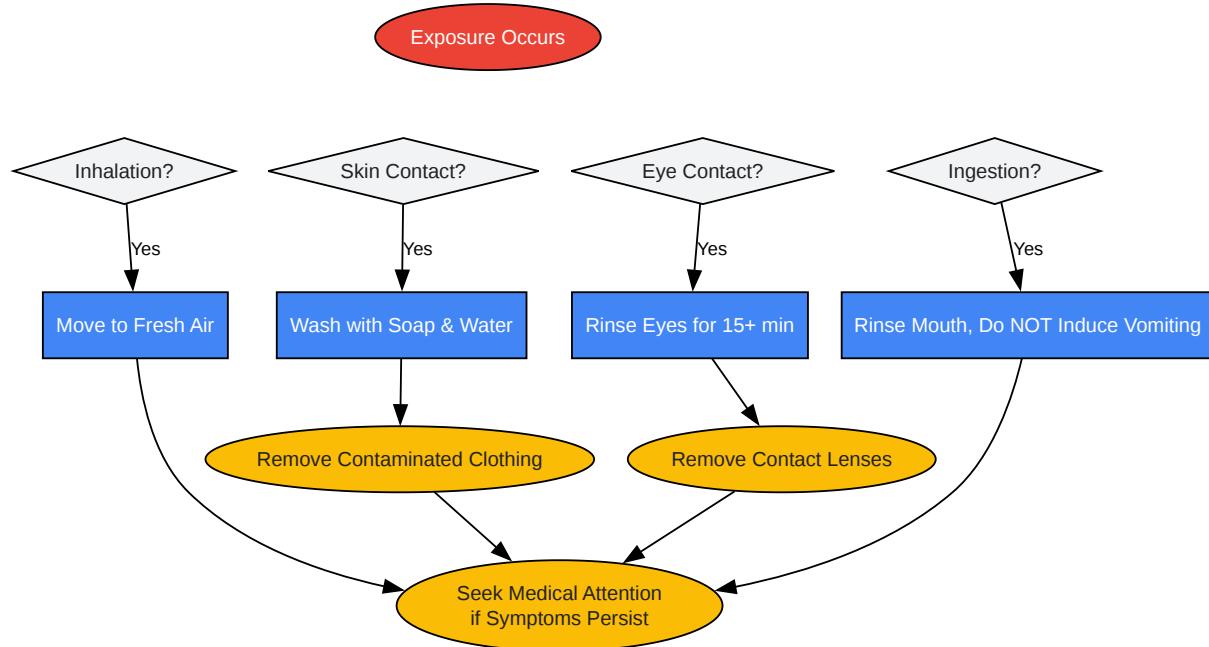
### Handling:

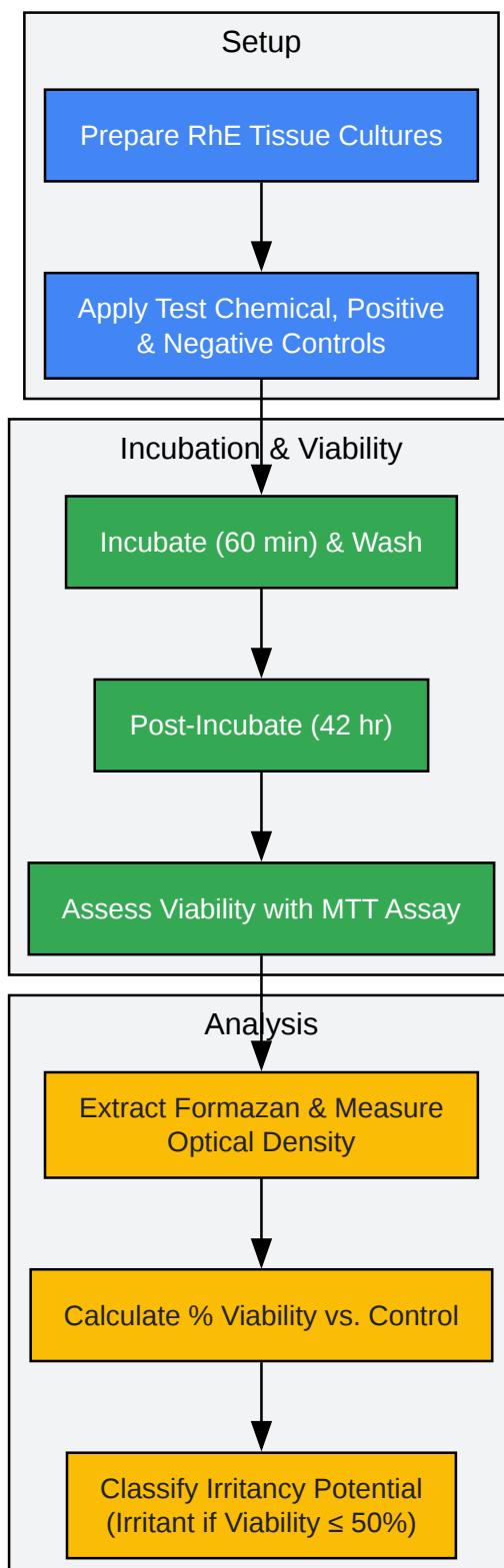
- Handle in a well-ventilated area to minimize dust creation.[\[2\]](#)[\[9\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[10\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[\[6\]](#)[\[7\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)[\[7\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[2\]](#)[\[6\]](#)
- Avoid the formation of dust clouds, as dust may be combustible at sufficient concentrations.  
[\[2\]](#)[\[10\]](#)

**Storage:**

- Store in a tightly-closed container in a cool, dry, and well-ventilated location.[2][7][9]
- Keep away from incompatible materials such as strong oxidizing agents, bases, and reducing agents.[7]
- Store locked up.[6][7]





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